

Trixolane: A Comprehensive Technical Guide to its Molecular Structure and Functional Groups

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Compound of Interest

Compound Name:	Trixolane
CAS No.:	47420-28-0
Cat. No.:	B1305267

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Trixolane, scientifically known as 4-[[2-methyl-2-(3,4,5-trimethoxyphenyl)-1,3-dioxolan-4-yl]methyl]morpholine, is a complex organic molecule with a unique arrangement of functional groups that are of significant interest in medicinal chemistry and drug design. This technical guide provides an in-depth analysis of **Trixolane**'s molecular architecture, a detailed breakdown of its constituent functional groups, and a summary of its physicochemical properties. The guide is intended to serve as a foundational resource for researchers and professionals involved in the discovery and development of novel therapeutics.

Molecular Structure and Properties

Trixolane is a moderately complex small molecule with the chemical formula $C_{18}H_{27}NO_6$. Its structure is characterized by the presence of three key cyclic systems: a trimethoxyphenyl ring, a dioxolane ring, and a morpholine ring. These rings and their interconnectivity define the three-dimensional shape and chemical reactivity of the molecule.

Table 1: Physicochemical Properties of **Trixolane**

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Functional Group Analysis

The biological and chemical properties of **Trixolane** are dictated by the specific functional groups present in its structure. A thorough understanding of these groups is crucial for predicting its mechanism of action, metabolic fate, and potential for chemical modification.

Trimethoxyphenyl Group

The trimethoxyphenyl group consists of a benzene ring substituted with three methoxy (-OCH₃) groups. Methoxy groups are a type of ether. The presence of three such groups on the phenyl ring significantly influences the molecule's electronic properties and its ability to participate in hydrogen bonding as an acceptor.

Dioxolane Ring

The 1,3-dioxolane ring is a five-membered heterocycle containing two oxygen atoms. In **Trixolane**, this ring is substituted with a methyl group and the trimethoxyphenyl group at the 2-position, and a morpholinomethyl group at the 4-position. This specific arrangement at the 2-position, with two ether-like linkages to the same carbon, classifies this moiety as a cyclic acetal. Acetals are generally stable under neutral and basic conditions but can be susceptible to hydrolysis under acidic conditions.

Morpholine Ring

Morpholine is a six-membered heterocyclic compound featuring both an amine and an ether functional group. In **Trixolane**, the nitrogen atom of the morpholine ring is bonded to the methyl group attached to the dioxolane ring, making it a tertiary amine. The presence of the ether linkage within the ring also contributes to the molecule's overall polarity and solubility. The tertiary amine group can act as a proton acceptor, influencing the molecule's acid-base properties and its potential to form salts.

Logical Relationship of Functional Groups in **Trixolane**



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Caption: Logical breakdown of **Trixolane**'s core structural components and their associated functional groups.

Experimental Protocols

Currently, detailed, publicly available experimental protocols for the specific synthesis of **Trixolane** (CAS 47420-28-0) are limited. However, the synthesis of molecules with similar structural motifs, such as substituted morpholines and dioxolanes, is well-documented in the chemical literature. A general synthetic strategy would likely involve a multi-step process.

Hypothetical Synthetic Workflow:



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Caption: A generalized, hypothetical workflow for the synthesis of **Trixolane**.

Signaling Pathways and Mechanism of Action

To date, there is a lack of specific published research detailing the signaling pathways directly modulated by **Trixolane**. However, based on its structural features, several hypotheses can be proposed for further investigation. The trimethoxyphenyl moiety is a common feature in compounds that interact with tubulin, suggesting a potential role as a microtubule-destabilizing agent. The morpholine ring is present in many bioactive molecules and can influence pharmacokinetic properties and receptor binding.

Further research, including in vitro and in vivo studies, is necessary to elucidate the precise mechanism of action and to identify the specific cellular signaling pathways affected by **Trixolane**.

Conclusion

Trixolane is a molecule with a rich chemical architecture, incorporating ether, cyclic acetal, and tertiary amine functional groups. This guide has provided a detailed overview of its molecular structure and a breakdown of its key chemical features. While quantitative biological data and specific experimental protocols are not yet widely available, the structural analysis presented here offers a solid foundation for future research and development efforts. The unique combination of functional groups suggests that **Trixolane** may possess interesting

pharmacological properties, warranting further investigation into its biological activities and potential therapeutic applications.

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